

Technical Safety & Handling Guide: 4-Bromo-2-(morpholin-4-yl)benzotrile

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Compound of Interest

Compound Name: 4-Bromo-2-(morpholin-4-yl)benzotrile

CAS No.: 1260762-06-8

Cat. No.: B567950

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CAS Number: 1260762-06-8 Formula: $C_{11}H_{11}BrN_2O$ Molecular Weight: 267.12 g/mol UN Classification: UN3439 (Nitriles, solid, toxic, n.o.s.)^[1]

Executive Summary & Chemical Identity

This guide provides a technical framework for the safe handling, storage, and experimental use of **4-Bromo-2-(morpholin-4-yl)benzotrile**.^[1] As a dual-functionalized scaffold containing both an aryl halide and a nitrile group, this compound is a critical intermediate in medicinal chemistry, particularly for the synthesis of kinase inhibitors and other bioactive heterocycles.^[1]^[2]

Its structural integration of a morpholine ring increases solubility and metabolic stability compared to naked aryl halides, but it also introduces specific toxicological profiles that require rigorous containment strategies. This document moves beyond standard SDS data, offering operational protocols based on chemical functionality and physical properties.

Chemical Structure & Reactivity Profile^[1]

- Aryl Nitrile (C≡N): Stable under neutral conditions but susceptible to hydrolysis under strong acidic/basic conditions (releasing ammonia or carboxylic acids).[1] While aromatic nitriles generally resist metabolic release of cyanide compared to aliphatic nitriles, they must still be handled as acute toxins.
- Aryl Bromide (Ar-Br): A reactive handle for palladium-catalyzed cross-couplings (Suzuki-Miyaura, Buchwald-Hartwig).[1]
- Morpholine Ring: Increases polarity; potential for protonation in acidic media.

Hazard Identification & Risk Assessment

The primary hazards stem from the nitrile functionality and the compound's classification as a toxic solid.

GHS Classification Summary

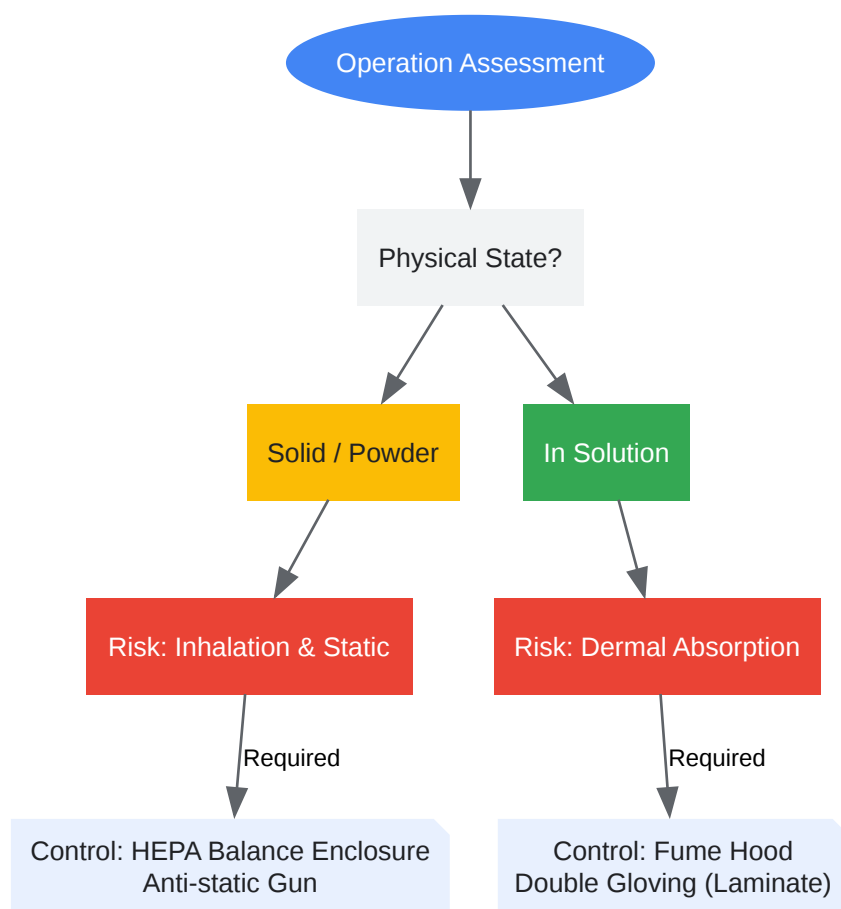
Hazard Class	Category	Hazard Statement	Code
Acute Toxicity (Oral)	4	Harmful if swallowed	H302
Acute Toxicity (Dermal)	4	Harmful in contact with skin	H312
Acute Toxicity (Inhalation)	4	Harmful if inhaled	H332
Skin Irritation	2	Causes skin irritation	H315
Eye Irritation	2A	Causes serious eye irritation	H319
STOT - Single Exposure	3	May cause respiratory irritation	H335

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Critical Insight: While labeled "Harmful" (Category 4), the "Toxic" transport label (UN3439) necessitates treating this compound with Category 3 rigor in discovery environments where purity and potency are often high.

Risk Assessment Workflow

The following diagram outlines the decision logic for handling this compound based on operation scale and state.



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Figure 1: Risk assessment and control hierarchy for solid vs. solution handling.

Engineering Controls & Personal Protective Equipment (PPE)[1][3] Containment Strategies

- Primary Engineering Control: All open handling (weighing, transfer) must occur inside a certified chemical fume hood or a powder containment balance enclosure.
 - Face Velocity: Maintain 0.5 m/s (100 fpm).
 - Turbulence: Minimize clutter in the hood to prevent eddy currents that could entrain powder.
- Static Control: Brominated aromatic solids are often prone to static charge, causing "fly-away" powder.[1] Use an ionizing bar or anti-static gun during weighing to prevent dispersion outside the balance draft shield.

Glove Selection Logic

Standard nitrile gloves offer protection against the solid, but once dissolved, the solvent dictates glove choice. This compound is often dissolved in DMF, DMSO, or DCM for coupling reactions.

Solvent Used	Recommended Glove System	Rationale
None (Solid)	Nitrile (Double layer)	Protection against incidental dust contact.[1]
DCM (Dichloromethane)	Silver Shield / Laminate (Inner) + Nitrile (Outer)	Nitrile degrades in <5 mins in DCM; Laminate provides >4h barrier.[1]
DMF/DMSO	Nitrile (Thick, >5 mil)	Good resistance, but change immediately upon splash due to carrier effect.

Operational Protocols

Synthesis & Reaction Setup

When using **4-Bromo-2-(morpholin-4-yl)benzotrile** in cross-coupling reactions (e.g., Suzuki, Buchwald):

- **Inert Atmosphere:** The morpholine nitrogen is susceptible to oxidation over time. Purge reaction vessels with Nitrogen or Argon.[1]
- **Thermal Stability:** Avoid heating above 150°C in closed systems without pressure relief, as nitrile decomposition can occur at extreme temperatures.
- **Quenching:** Do not acidify reaction mixtures containing this nitrile with strong mineral acids (HCl, H₂SO₄) at high temperatures, as this may hydrolyze the nitrile to the amide/acid or, in rare cases with specific nucleophiles, generate hazardous byproducts.

Storage & Stability[1]

- **Conditions:** Store at 2–8°C (Refrigerated).
- **Atmosphere:** Store under inert gas (Argon) if possible to prevent oxidative degradation of the morpholine ring.
- **Incompatibilities:** Strong oxidizing agents, strong acids, strong bases.

Waste Disposal[1][4][5]

- **Segregation:** Dispose of as Halogenated Organic Waste.
- **Labeling:** Clearly mark waste containers with "Toxic" and "Nitrile" to alert downstream waste handlers of potential incompatibility with acidic waste streams.

Emergency Response Procedures

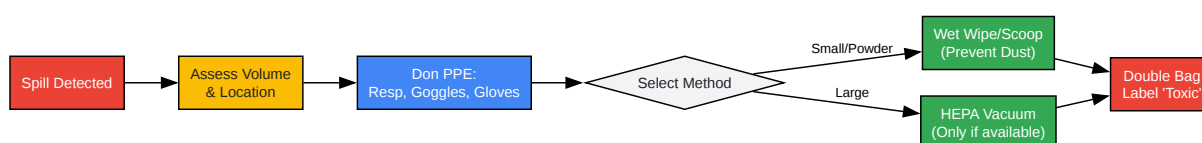
Exposure Response

- **Inhalation:** Move to fresh air immediately. If breathing is difficult, administer oxygen (trained personnel only).[1]

- Skin Contact: Brush off loose particles before washing.[1] Rinse with soap and water for 15 minutes. Do not use organic solvents (ethanol, acetone) to wash skin, as this increases transdermal absorption.
- Eye Contact: Rinse immediately with water for 15 minutes, lifting eyelids.[3]

Spill Cleanup Workflow

For a solid spill of **4-Bromo-2-(morpholin-4-yl)benzotrile**:



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Figure 2: Emergency spill response decision tree.

References

- Thermo Fisher Scientific. (2025).[1][3] Safety Data Sheet: 4-Bromo-2-fluorobenzotrile (Analogous Structure Safety Data). Retrieved from [1]
- BLD Pharm. (2024).[1] Product Safety Information: **4-Bromo-2-(morpholin-4-yl)benzotrile** (CAS 1260762-06-8).[1][4][5] Retrieved from [1]
- National Institutes of Health (NIH). (2025).[1] PubChem Compound Summary: 4-Bromo-2-fluorobenzotrile (Structural Analog Hazard Data).[1] Retrieved from [1]
- Thermo Scientific Chemicals. (2024).[1] Product Specification: 4-Bromo-2-(4-morpholinyl)benzotrile.[1][5] Retrieved from [1]

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Sources

- [1. 4-Bromo-2-fluorobenzonitrile | C7H3BrFN | CID 736029 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [2. lifechempharma.com \[lifechempharma.com\]](#)
- [3. fishersci.com \[fishersci.com\]](#)
- [4. 1260762-06-8|4-Bromo-2-\(morpholin-4-yl\)benzonitrile|BLD Pharm \[bldpharm.com\]](#)
- [5. 4-Bromo-2-\(4-morpholinyl\)benzonitrile, 98%, Thermo Scientific 250 mg | Buy Online | Thermo Scientific Alfa Aesar | Fisher Scientific \[fishersci.fi\]](#)
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